

Application Notes and Protocols for CFDA-AM in Flow Cytometry Analysis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carboxyfluorescein diacetate acetoxymethyl ester (CFDA-AM) and its close relative, Carboxyfluorescein diacetate succinimidyl ester (CFDA-SE), are powerful fluorescent probes for assessing cellular functions using flow cytometry. While often discussed together, they serve distinct primary purposes. CFDA-AM is an excellent indicator of cell viability and metabolic activity, whereas CFDA-SE is the gold standard for tracking cell proliferation. This document provides detailed application notes and protocols for the use of these reagents in flow cytometry.

Section 1: Cell Viability Analysis using CFDA-AM Application Note: Principle of CFDA-AM for Viability Staining

CFDA-AM is a non-fluorescent, cell-permeant compound. Once it crosses the membrane of a live cell, intracellular esterases cleave the acetoxymethyl (AM) and diacetate groups, converting it into the highly fluorescent carboxyfluorescein.[1][2] This fluorescent product is membrane-impermeant and is therefore retained within cells that have an intact plasma membrane.[1] Dead or dying cells with compromised membranes and diminished esterase activity cannot efficiently convert or retain the dye, resulting in significantly lower fluorescence. [1] This principle allows for the clear distinction between live and dead cell populations in a flow

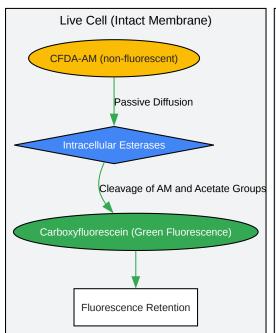


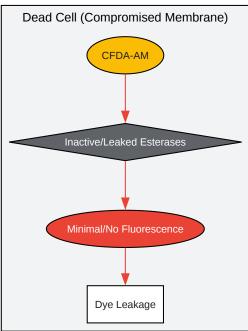
cytometry experiment. For a more robust analysis, **CFDA-AM** is often used in conjunction with a membrane-impermeant DNA dye, such as Propidium Iodide (PI), which stains dead cells red.

Signaling Pathway: Mechanism of CFDA-AM in Live and Dead Cells

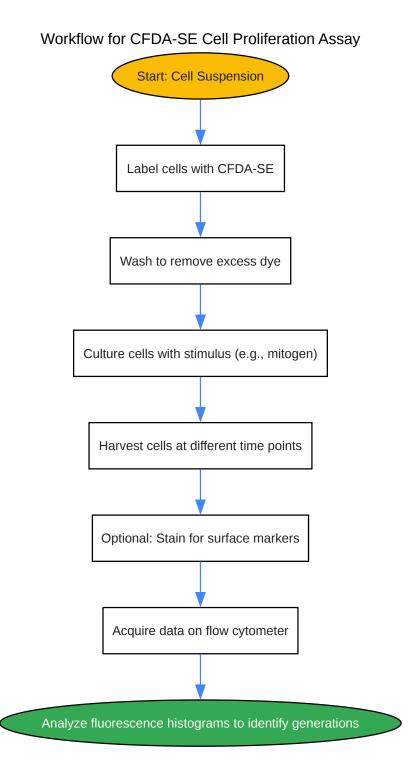


Mechanism of CFDA-AM for Cell Viability Assessment









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References

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